

2,3-Dimethylpentanal CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylpentanal

Cat. No.: B105951

[Get Quote](#)

Technical Guide: 2,3-Dimethylpentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,3-Dimethylpentanal**, a chiral aldehyde with applications in organic synthesis and as a key intermediate in the pharmaceutical industry. This document outlines its chemical properties, spectroscopic data, synthesis protocols, and safety information.

Chemical Identity and Properties

2,3-Dimethylpentanal is an organic compound characterized by a five-carbon chain with methyl groups at positions 2 and 3, and an aldehyde functional group.

- IUPAC Name: **2,3-dimethylpentanal**^[1]
- CAS Number: 32749-94-3^{[1][2]}
- Synonyms: 2,3-Dimethylvaleraldehyde, 2,3-Dimethylpentaldehyde^{[1][2]}

The presence of two chiral centers at carbons 2 and 3 means that **2,3-Dimethylpentanal** can exist as four distinct stereoisomers: (2R,3R), (2S,3S), (2R,3S), and (2S,3R).

Physicochemical Data

The following table summarizes the key physicochemical properties of **2,3-Dimethylpentanal**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O	[1] [2]
Molecular Weight	114.19 g/mol	[1]
Density	0.8225 g/cm ³ (estimate)	
Boiling Point	143.73 °C (estimate)	
Flash Point	58.3 °C	
Vapor Pressure	8.08 mmHg at 25°C	
Refractive Index	1.4108 (estimate)	
XLogP3-AA	2.1	
Kovats Retention Index	1258 (Standard polar column)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,3-Dimethylpentanal**.

Spectrum Type	Key Information	Source(s)
¹ H NMR	Data available for structural elucidation and stereochemical analysis.	
¹³ C NMR	Data available for confirming atomic connectivity.	[1]
Mass Spectrometry	Electron ionization (EI) mass spectra are available in the NIST database.	[2]
Infrared (IR) Spectroscopy	Gas-phase IR spectra are available in the NIST database.	[2]

Synthesis of 2,3-Dimethylpentanal

A common laboratory and industrial synthesis of **2,3-Dimethylpentanal** involves a multi-step process starting from 3-methyl-2-pentanone. The overall yield for this process is reported to be in the range of 40-70%.^[3]

Experimental Protocol: Synthesis via Darzens Condensation

This protocol is based on the method described in patent CN101525279A.^[3]

Step 1: Darzens Condensation to form Epoxy Carboxylate

- To a 1-liter flask equipped with a mechanical stirrer, thermometer, and a solid feed hopper, add 90g (0.9 mol) of 3-methyl-2-pentanone, 108.5g (1 mol) of methyl chloroacetate, and 100 mL of toluene.
- Cool the reaction mixture to -20 °C.
- Slowly add 64.8g (1.2 mol) of sodium methylate over approximately 3 hours, maintaining the reaction temperature at around -15 °C.

- After the addition is complete, continue stirring at this temperature for 2 hours.
- Allow the mixture to warm to room temperature and stir for an additional hour.

Step 2: Saponification

- Prepare a solution of 72g of sodium hydroxide in 400 mL of methanol.
- Add the sodium hydroxide solution dropwise to the reaction mixture.
- Stir the mixture at room temperature for 4 hours to facilitate saponification.

Step 3: Acidification and Decarboxylation

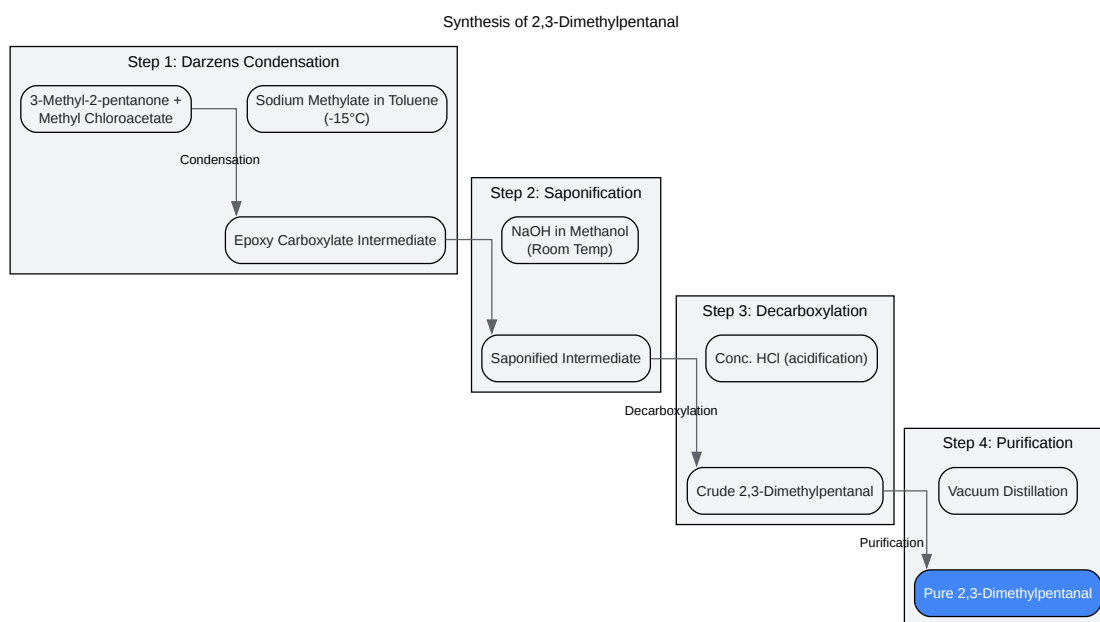
- Remove the methanol under reduced pressure (20 KPa).
- Add 300 mL of cold water to the residue and stir for 5 minutes. Let the mixture stand for 30 minutes to allow for phase separation.
- Separate the toluene layer. Acidify the aqueous layer to a pH of 1-2 using concentrated hydrochloric acid.
- Extract the aqueous layer three times with 240 mL of methyl tertiary butyl ether (MTBE).
- Combine the organic extracts and add 0.9g of copper powder.
- Remove the solvent by distillation.

Step 4: Purification

- Purify the crude product by vacuum distillation (5 KPa), collecting the fraction at 72-75 °C to yield **2,3-Dimethylpentanal**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2,3-Dimethylpentanal**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,3-Dimethylpentanal**.

Chemical Reactivity and Applications

The aldehyde functional group in **2,3-Dimethylpentanal** dictates its chemical reactivity.

- Oxidation: It can be oxidized to form 2,3-dimethylpentanoic acid using common oxidizing agents.
- Reduction: Reduction with agents like sodium borohydride or lithium aluminum hydride yields the corresponding alcohol, 2,3-dimethylpentanol.

Application in Drug Development

2,3-Dimethylpentanal serves as a crucial intermediate in the synthesis of various organic molecules, including pharmaceuticals. One notable application is in the synthesis of Mebutizide, a thiazide diuretic. The structural backbone of **2,3-Dimethylpentanal** is incorporated into the final drug molecule, highlighting its importance in accessing complex chemical architectures for drug discovery and development.

Safety and Handling

2,3-Dimethylpentanal is classified as a flammable liquid and vapor. It may also cause an allergic skin reaction.

GHS Hazard Information

- H226: Flammable liquid and vapor.
- H317: May cause an allergic skin reaction.

Standard laboratory safety precautions should be followed when handling this compound. This includes working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and avoiding sources of ignition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Dimethylpentanal | C₇H₁₄O | CID 61917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pentanal, 2,3-dimethyl- [webbook.nist.gov]
- 3. CN101525279A - Synthetic method of 2,3-dimethylpentanal - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,3-Dimethylpentanal CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105951#2-3-dimethylpentanal-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com